

Physical and chemical properties of 2-Isopropyl-3-methoxypyrazine

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Compound of Interest

Compound Name: 2-Isopropyl-3-methoxypyrazine

Cat. No.: B1215460

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An In-depth Technical Guide to **2-Isopropyl-3-methoxypyrazine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropyl-3-methoxypyrazine (IPMP) is a naturally occurring heterocyclic organic compound that belongs to the pyrazine family.^{[1][2]} It is a potent aroma and flavor compound found in a variety of natural sources, including plants, microorganisms, and insects.^{[1][3][4]} Renowned for its distinct earthy, green pea, and bell pepper aroma, IPMP is a significant contributor to the sensory profile of many foods and beverages, such as wine, coffee, and various vegetables.^{[2][5][6]} Its extremely low odor detection threshold makes it a molecule of great interest in the flavor and fragrance industries.^{[7][8]} Beyond its role in sensory science, IPMP also functions as a semiochemical in insects, acting as a defensive allomone or an attractant.^[4] This guide provides a comprehensive overview of the physical, chemical, and biological properties of **2-Isopropyl-3-methoxypyrazine**, along with detailed experimental protocols for its synthesis and analysis.

Physical and Chemical Properties

2-Isopropyl-3-methoxypyrazine is typically a colorless to pale yellow liquid at room temperature.^{[5][9]} It is characterized by its high volatility and solubility in alcohol, with limited

solubility in water.[\[10\]](#)

Property	Value	References
IUPAC Name	2-methoxy-3-propan-2-ylpyrazine	[1]
Synonyms	2-Methoxy-3-isopropylpyrazine, 3-Isopropyl-2-methoxypyrazine	[11]
CAS Number	25773-40-4	[2]
Molecular Formula	C ₈ H ₁₂ N ₂ O	[1] [2]
Molecular Weight	152.19 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid	[5] [9]
Boiling Point	120-125 °C @ 20 mmHg; 189-190 °C @ 760 mmHg	[1] [2] [10]
Density	0.996 g/mL @ 25 °C	[12] [13]
Refractive Index	n _{20/D} 1.494	[12]
Solubility	Soluble in alcohol; Water: 698.6 mg/L @ 25 °C (est.)	[2] [10]
logP (o/w)	2.414 (est.)	[2] [10]
Flash Point	67 °C (152.6 °F) - closed cup	[9] [12]
Vapor Pressure	0.274 mmHg @ 25 °C (est.)	[10]
Odor Profile	Earthy, green pea, beany, nutty, chocolate	[2] [10] [12]
Odor Threshold	Extremely low, in the nanogram per liter (ng/L) range	[7] [8]

Spectral Data

The structural elucidation of **2-Isopropyl-3-methoxypyrazine** is supported by various spectroscopic techniques. The following table summarizes key spectral information.

Spectroscopy Type	Key Information	References
¹ H NMR	Spectral data is publicly available.	[1]
¹³ C NMR	Spectrum recorded in CDCl ₃ solvent.	[1] [14]
¹⁵ N NMR	Spectrum recorded in CDCl ₃ /CH ₃ NO ₂ solvent.	[15]
Mass Spectrometry (EI)	Major m/z fragments: 137 (M-CH ₃), 152 (M ⁺), 124 (M-C ₂ H ₄)	[1] [11]
Infrared (FTIR)	Spectra available for Neat, ATR, and Vapor Phase samples.	[1]
Raman (FT-Raman)	Spectral data is available.	[1]

Experimental Protocols

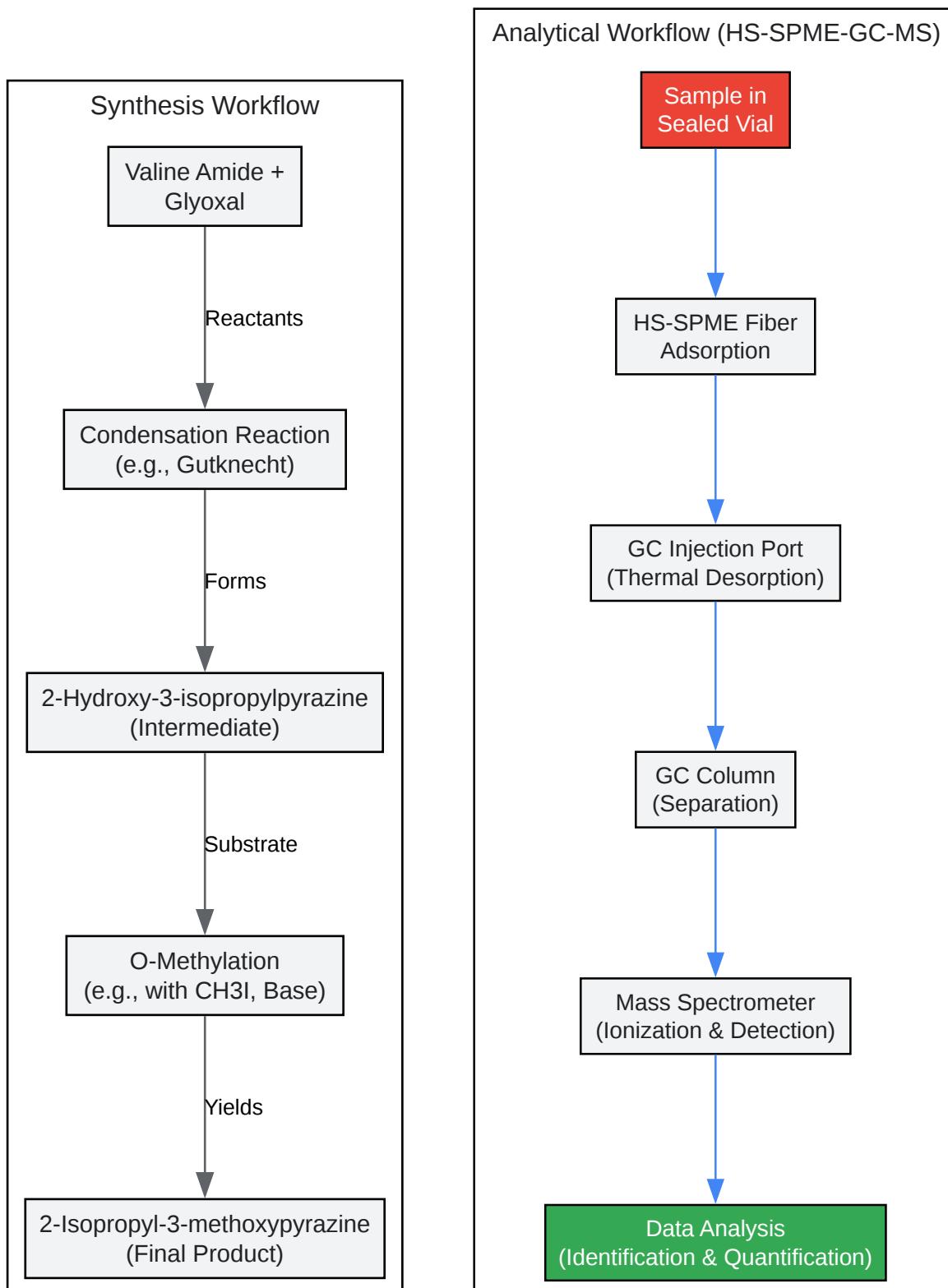
Synthesis of 2-Isopropyl-3-methoxypyrazine

The synthesis of 2-methoxy-3-alkylpyrazines typically involves a two-step process: the formation of a hydroxypyrazine precursor followed by methylation.[\[16\]](#)

Methodology:

- Step 1: Condensation to form 2-Hydroxy-3-isopropylpyrazine
 - This step is commonly achieved through a condensation reaction, such as the Gutknecht or Gastaldi condensation.[\[9\]](#)

- A general approach involves the reaction of an α -amino acid amide (in this case, valine amide, derived from the amino acid valine) with glyoxal.[16]
- The reactants are typically heated in a suitable solvent under acidic conditions, leading to the cyclization and formation of the 2-hydroxypyrazine ring structure.
- Step 2: O-Methylation
 - The 2-hydroxy-3-isopropylpyrazine intermediate is then O-methylated to yield the final product.[16]
 - A common methylating agent is methyl iodide (CH_3I) or diazomethane (CH_2N_2).[16]
 - The reaction is carried out in the presence of a base (e.g., sodium hydride) to deprotonate the hydroxyl group, forming an alkoxide that then reacts with the methylating agent via nucleophilic substitution.
 - The final product, **2-Isopropyl-3-methoxypyrazine**, is then purified using standard techniques such as distillation or chromatography.



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References

- 1. 2-Isopropyl-3-methoxypyrazine | C8H12N2O | CID 33166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: Showing metabocard for 2-Isopropyl-3-methoxypyrazine (HMDB0040340) [hmdb.ca]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Laboratory Evidence of 2-Isobutyl-3-methoxypyrazine as a Male-Released Aggregative Cue in *Labidostomis lusitanica* (Germar) (Coleoptera: Chrysomelidae) | MDPI [mdpi.com]
- 5. chemimpex.com [chemimpex.com]
- 6. coffeeeresearch.org [coffeeeresearch.org]
- 7. Detection thresholds for 2-isopropyl-3-methoxypyrazine in Concord and Niagara grape juice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. ScenTree - 2-methoxy-3-isopropyl pyrazine (CAS N° 25773-40-4) [scentree.co]
- 10. bean pyrazine, 25773-40-4 [thegoodscentscompany.com]
- 11. Pyrazine, 2-methoxy-3-(1-methylethyl)- [webbook.nist.gov]
- 12. 2-Isopropyl-3-methoxypyrazine 99 , FG 25773-40-4 [sigmaaldrich.com]
- 13. scientificlabs.co.uk [scientificlabs.co.uk]
- 14. dev.spectrabase.com [dev.spectrabase.com]
- 15. dev.spectrabase.com [dev.spectrabase.com]
- 16. researchgate.net [researchgate.net]
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